

Physical and chemical properties of 4-Bromo-5-methylpyrimidine

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Compound of Interest

Compound Name: 4-Bromo-5-methylpyrimidine

Cat. No.: B113584

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An In-depth Technical Guide to 4-Bromo-5-methylpyrimidine

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Bromo-5-methylpyrimidine**, tailored for researchers, scientists, and professionals in drug development. This document details its structural characteristics, physicochemical properties, reactivity, and plausible synthetic routes. Due to the limited availability of experimental data for **4-Bromo-5-methylpyrimidine**, this guide incorporates predicted data and comparative information from its isomer, 5-Bromo-4-methylpyrimidine, to offer a thorough profile.

Chemical Identity and Physical Properties

4-Bromo-5-methylpyrimidine is a halogenated pyrimidine derivative. Its structure and key identifiers are presented below.

Identifier	Value
IUPAC Name	4-Bromo-5-methylpyrimidine
CAS Number	1257851-33-4
Molecular Formula	C ₅ H ₅ BrN ₂
Molecular Weight	173.01 g/mol
Canonical SMILES	<chem>CC1=CN=C(N=C1)Br</chem>
InChI Key	N/A

The physical properties of **4-Bromo-5-methylpyrimidine** are summarized in the following table. It is important to note that much of the available data is predicted through computational models.

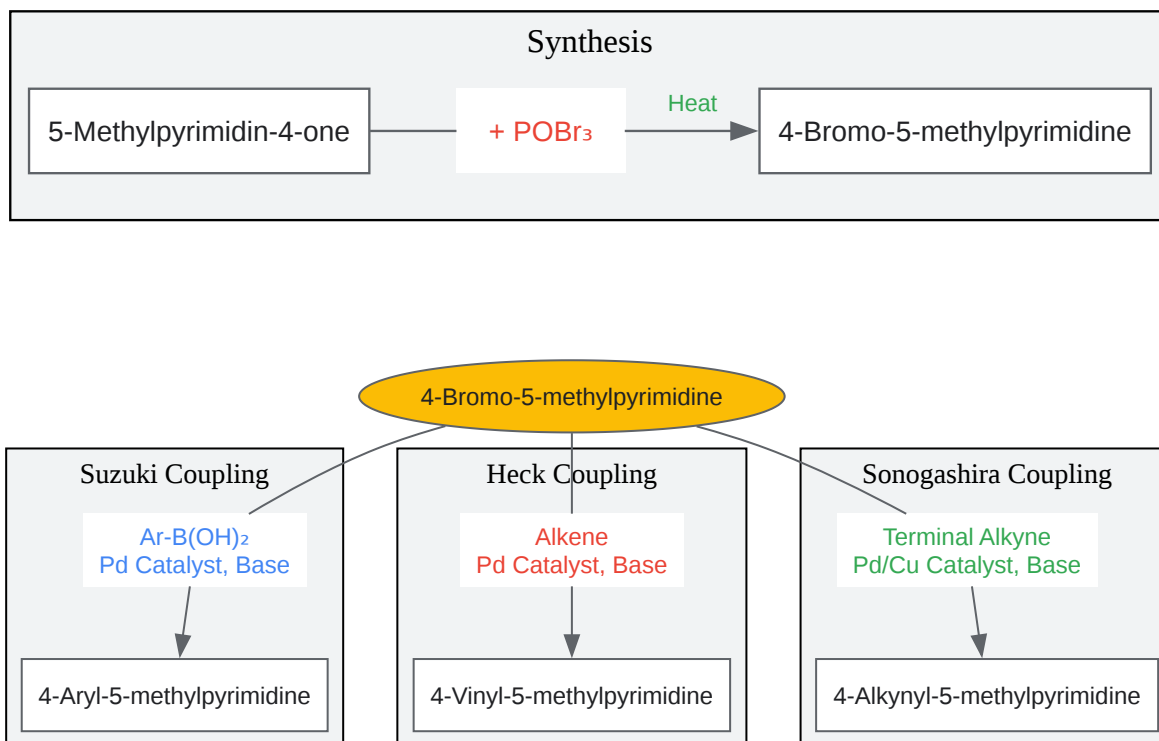
Property	Value	Source
Boiling Point	221.3 ± 20.0 °C	Predicted
Density	1.596 ± 0.06 g/cm ³	Predicted
pKa	0.20 ± 0.16	Predicted
Form	Liquid	N/A
Color	Colourless	N/A

Synthesis of 4-Bromo-5-methylpyrimidine

A common and effective method for the synthesis of 4-bromopyrimidines involves the bromination of the corresponding pyrimidin-4-one precursor. Reagents such as phosphorus oxybromide (POBr₃) are typically employed for this transformation.

Plausible Synthetic Pathway

A plausible synthetic route to **4-Bromo-5-methylpyrimidine** starts from 5-methylpyrimidin-4-one. The hydroxyl group at the 4-position is converted to a bromine atom using a brominating agent like phosphorus oxybromide.



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